

Application Notes and Protocols for Microdialysis Sampling of Extracellular GABA

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Compound of Interest

Compound Name: *gamma-Aminobutyrate*

Cat. No.: *B1235393*

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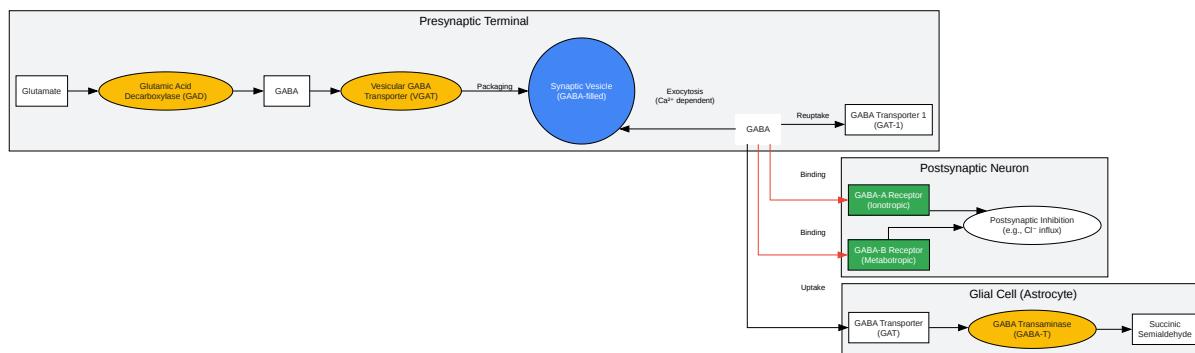
Introduction

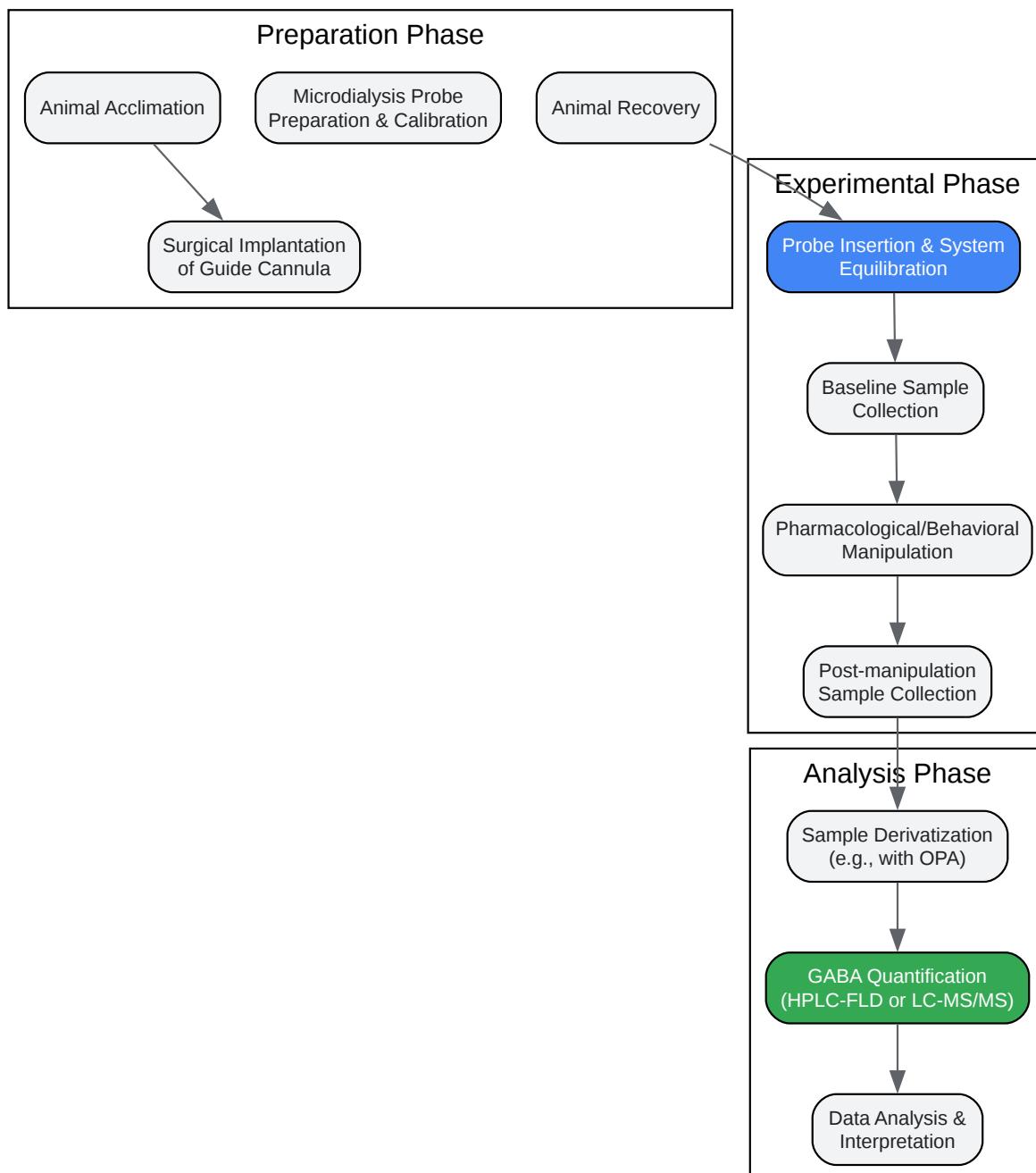
Gamma-aminobutyric acid (GABA) is the primary inhibitory neurotransmitter in the mammalian central nervous system, playing a crucial role in maintaining the balance between neuronal excitation and inhibition. Dysregulation of GABAergic signaling is implicated in numerous neurological and psychiatric disorders, including epilepsy, anxiety, and schizophrenia. *In vivo* microdialysis is a powerful technique that allows for the continuous sampling of endogenous substances from the extracellular fluid of specific brain regions in awake, freely moving animals. This document provides detailed application notes and protocols for the successful implementation of microdialysis to sample extracellular GABA for research and drug development purposes.

Microdialysis for GABA presents unique challenges due to its low extracellular concentrations and the potential for analytical interference. Therefore, careful attention to probe selection, perfusion parameters, and analytical methodology is critical for obtaining reliable and reproducible data. These notes offer a comprehensive guide, from surgical procedures to advanced analytical techniques, to aid researchers in accurately quantifying extracellular GABA levels.

GABAergic Signaling Pathway

The following diagram illustrates the key steps in GABAergic neurotransmission, including synthesis, vesicular packaging, release, receptor binding, and reuptake. Understanding this pathway is essential for interpreting changes in extracellular GABA concentrations observed during microdialysis experiments.



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